

Technical Support Center: Aluminum Monochloride (AlCl)

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Compound of Interest

Compound Name: Aluminum monochloride

CAS No.: 13595-81-8

Cat. No.: B080767

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **aluminum monochloride (AlCl)**.

Frequently Asked Questions (FAQs)

Q1: What is **aluminum monochloride (AlCl)** and why is it challenging to work with?

Aluminum monochloride (AlCl) is a metal halide with the formula AlCl. Unlike the more common aluminum trichloride (AlCl₃), AlCl is thermodynamically stable only at high temperatures and low pressures.^[1] It is a highly reactive, open-shell molecule that must be generated in-situ for experimental use. Its instability under ambient conditions presents significant handling and experimental challenges.

Q2: Under what conditions is AlCl stable?

Gaseous AlCl is stable at high temperatures (typically above 1000 °C) and low pressures.^[1] As the temperature decreases or the pressure increases, it readily undergoes decomposition.

Q3: What is the primary decomposition pathway of AlCl?

The primary decomposition pathway for **aluminum monochloride** is a disproportionation reaction. In this reaction, three molecules of AlCl react to form one molecule of aluminum trichloride (AlCl₃) and two atoms of aluminum (Al). This process is reversible and highly dependent on temperature and pressure.[1][2]

Q4: What are the key thermodynamic properties of AlCl?

Key thermodynamic properties for gaseous AlCl are summarized in the table below.

Property	Value	Units
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-51.46	kJ mol ⁻¹
Standard Molar Entropy (S^\ominus_{298})	227.95	J K ⁻¹ mol ⁻¹
Bond Length (Al-Cl)	2.130	Å

(Data sourced from NIST-JANAF Thermochemical Tables and other cited literature.)[1][3][4]

Troubleshooting Guides

Issue 1: Low or no yield of AlCl during synthesis.

- Possible Cause 1: Incorrect Temperature and Pressure Conditions.
 - Troubleshooting: Ensure your reaction zone has reached the required high temperature (typically >1000 °C) and that the system is under a sufficient vacuum or low-pressure inert atmosphere. AlCl is only stable under these conditions.[1]
- Possible Cause 2: Inefficient Precursor Reaction.
 - Troubleshooting: If generating AlCl from the reaction of AlCl₃ with aluminum, ensure intimate contact between the gaseous AlCl₃ and the heated aluminum source. The

reaction $2 \text{Al(l)} + \text{AlCl}_3\text{(g)} \rightarrow 3 \text{AlCl(g)}$ is a key production method.[1] Consider optimizing the flow rate of AlCl_3 and the surface area of the molten aluminum.

- Possible Cause 3: Premature Decomposition.
 - Troubleshooting: The disproportionation reaction $3 \text{AlCl(g)} \rightleftharpoons \text{AlCl}_3\text{(g)} + 2 \text{Al(l)}$ is highly sensitive to temperature gradients.[1][2] Ensure that the temperature profile of your reactor is well-controlled to prevent AlCl from entering cooler zones where it will decompose. The cooling to initiate disproportionation should occur at a controlled rate in the desired collection zone.

Issue 2: Contamination of AlCl gas stream.

- Possible Cause 1: Air or Water Leaks in the System.
 - Troubleshooting: AlCl is highly reactive with oxygen and water. Ensure your vacuum system is leak-tight. Perform a leak check before each experiment. Use high-purity inert gases (e.g., argon) and ensure all components are thoroughly dried before use.
- Possible Cause 2: Outgassing from Reactor Materials.
 - Troubleshooting: At the high temperatures required for AlCl synthesis, reactor materials can outgas, introducing impurities. Use high-purity, low-outgassing materials for your reactor construction. It is advisable to bake out the system under vacuum before introducing reactants.

Issue 3: Corrosion of experimental apparatus.

- Possible Cause: Reaction with High-Temperature Chlorine Species.
 - Troubleshooting: AlCl and its precursor, AlCl_3 , are corrosive at high temperatures. Select appropriate materials for your reactor and associated components.

Material	Compatibility with Dry Chlorine at High Temperatures
Nickel-based alloys (e.g., Inconel, Hastelloy)	Good to moderate resistance, but can be attacked.[5][6]
Quartz	Suitable for reactor tubes at high temperatures. [6]
Graphite	Good resistance in non-oxidizing conditions.[6]
Alumina (Al ₂ O ₃)	Generally good resistance.
Stainless Steels (304, 316)	Moderate resistance, susceptible to attack.[5]
Titanium	Excellent resistance, but can be cost-prohibitive. [5]

Note: The presence of any moisture will significantly increase corrosion rates.

Experimental Protocols

Method 1: Synthesis of Gaseous AlCl via Reaction of AlCl₃ with Aluminum

This method is based on the principles used in the Alcan process.

- Apparatus Setup:
 - A high-temperature tube furnace capable of reaching at least 1300 °C.
 - A quartz or alumina reactor tube.
 - A system for introducing gaseous AlCl₃ into the reactor. This can be achieved by heating solid AlCl₃ in a separate, lower-temperature zone and flowing the vapor into the main reactor with an inert carrier gas (e.g., argon).
 - A vacuum system to maintain low pressure.
 - A collection zone with a controlled temperature gradient (e.g., cooling to around 900 °C) to induce disproportionation for product collection, or a direct path to an analytical instrument

(e.g., mass spectrometer, matrix isolation setup).

- Procedure:
 1. Place high-purity aluminum metal in the high-temperature zone of the reactor tube.
 2. Evacuate the system to a low pressure and backfill with a high-purity inert gas.
 3. Heat the main reactor to the target temperature (e.g., 1300 °C).[1]
 4. Heat the AlCl_3 precursor to generate a vapor and introduce it into the reactor via the carrier gas flow.
 5. The gaseous AlCl_3 reacts with the molten aluminum to form AlCl gas.
 6. The AlCl gas is then transported to the desired analysis or collection zone.

Method 2: Characterization of AlCl using Matrix Isolation Spectroscopy

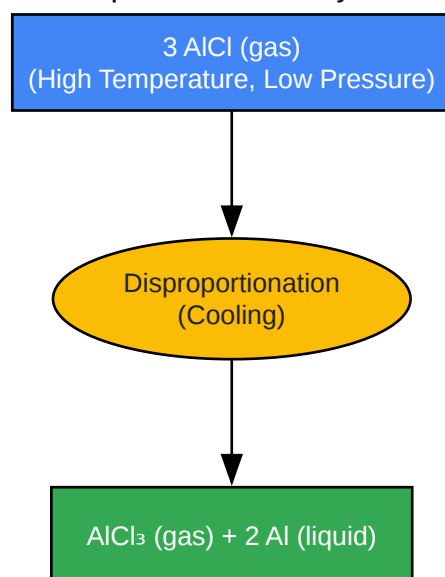
This technique allows for the study of highly reactive species like AlCl by trapping them in an inert solid matrix at cryogenic temperatures.[7]

- Apparatus Setup:
 - A high-vacuum chamber.
 - A cryogenic system (e.g., a closed-cycle helium cryostat) with a cold window (e.g., CsI or BaF_2) maintained at a very low temperature (e.g., 4-10 K).
 - A source for generating gaseous AlCl (as described in Method 1 or via laser ablation of a suitable target).
 - A gas inlet for the matrix gas (e.g., argon, neon).
 - A spectrometer (e.g., FTIR, UV-Vis) aligned to pass the light beam through the cold window.
- Procedure:

1. Cool the cold window to the target cryogenic temperature.
2. Generate a stream of gaseous AlCl directed towards the cold window.
3. Simultaneously, introduce a stream of the matrix gas, which co-condenses with the AlCl on the cold window, trapping the AlCl molecules in the solid inert matrix.
4. Once a sufficient amount of the matrix has been deposited, stop the gas flows.
5. Record the spectrum of the trapped AlCl. The matrix inhibits rotation and translation, leading to simplified spectra.[7]

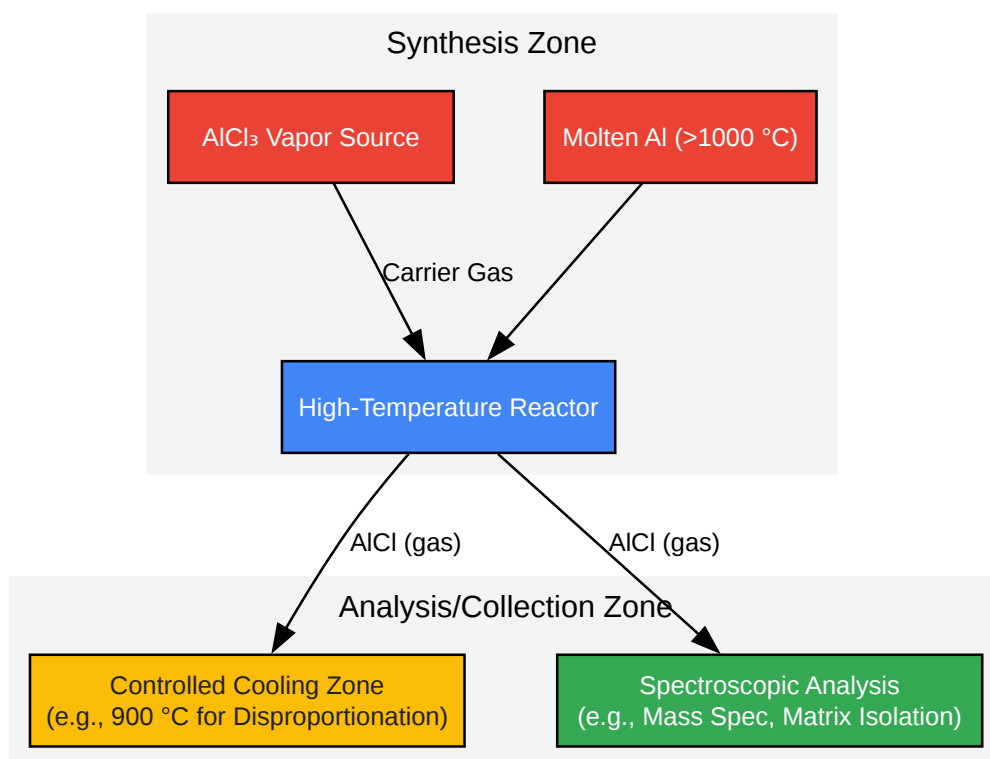
Visualizations

Decomposition Pathway of AlCl



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Caption: Disproportionation of AlCl upon cooling.

Experimental Workflow for AlCl₃ Synthesis and Analysis

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Caption: Workflow for AlCl₃ synthesis and analysis.

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